Comparative Binding Dynamics: N-Methyl vs. N-tert-Butyl Morpholines

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Compound of Interest

Compound Name:	*(2R)-4-tert-Butyl-2-(3-fluorophenyl)morpholine*
CAS No.:	*920802-27-3*
Cat. No.:	*B12631390*

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Executive Summary: The Steric-Electronic Trade-off

In medicinal chemistry, the morpholine ring is a privileged scaffold, widely utilized to modulate solubility and optimize pharmacokinetic profiles.[1] However, the substitution on the morpholine nitrogen (N-4 position) acts as a critical "toggle switch" for binding affinity.

This guide objectively compares the two most distinct alkyl substitutions: the compact

-methyl and the bulky

-tert-butyl group.

The Core Thesis:

- -Methyl Morpholine: Favored in tight enzymatic pockets (e.g., Kinase hinge regions) where sterics are restricted and solvent accessibility is required. It balances moderate lipophilicity with retained hydrogen-bond accepting capability.

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- -tert-Butyl Morpholine: Favored in large, hydrophobic binding cavities (e.g., Sigma-1 receptors, specific ion channels). The bulky group drives affinity through hydrophobic desolvation entropy and van der Waals contacts, often at the cost of on-rate (

) kinetics.

Mechanistic Comparison: Physicochemical Drivers

To predict binding affinity, one must understand the fundamental changes introduced by the substituent.

Electronic vs. Steric Parameters

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Feature	-Methyl Morpholine	-tert-Butyl Morpholine	Impact on Binding
Steric Bulk (A-Value)	Low (~1.7 kcal/mol)	Very High (>5 kcal/mol)	-Bu locks the morpholine chair conformation; prevents rotation in tight pockets.
Inductive Effect (+I)	Moderate Donor	Strong Donor	-Bu increases electron density on Nitrogen, theoretically increasing basicity.
Basicity (pKa)	~7.38 (Conjugate Acid)	~7.0 - 7.5 (Anomalous)*	Steric hindrance to solvation attenuates the basicity of -Bu amines in water, despite the strong +I effect.
Lipophilicity (LogP)	Baseline	+1.2 to +1.5 log units	-Bu dramatically increases permeability and hydrophobic binding energy.
H-Bonding	Accessible	Sterically Shielded	The -Bu group acts as an "umbrella," blocking H-bond donors from approaching the Nitrogen lone pair.

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Expert Insight: The "Anomalous Basicity" of

-tert-butyl amines is critical. While the gas-phase basicity is higher due to induction, the bulky group prevents water molecules from stabilizing the protonated cation effectively. In a protein pocket (which mimics the gas phase/low dielectric), the

-tert-butyl group may act as a stronger base than in water, provided there is room for the proton.

Case Study Analysis: Affinity Data

Scenario A: The "Pro-Compact" Environment (Kinase Inhibitors)

Target: PI3K / mTOR Pathway (ATP-competitive inhibitors). Mechanism: Morpholine oxygen often H-bonds to the hinge region (e.g., Valine residue). The Nitrogen substituent points toward the solvent or the ribose pocket.

- Observation: Replacing

  -Me with

  -tBu typically abolishes potency.

- Reasoning: The ATP pocket is evolutionarily designed for flat, heteroaromatic systems. The spherical bulk of the tert-butyl group creates a severe steric clash with the "gatekeeper" residues or the solvent channel roof.

Representative SAR Profile (Kinase Target):

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Compound Variant	IC (nM)	Binding Mode Analysis
-Methyl	15 nM	Perfect fit; H-bond network intact.
-Ethyl	45 nM	Slight steric penalty.
-Isopropyl	250 nM	Significant clash; conformation distorted.
-tert-Butyl	>10,000 nM	Inactive. Steric exclusion from the pocket.

Scenario B: The "Pro-Bulky" Environment (Sigma Receptors)

Target: Sigma-1 Receptor (

R).[2] Mechanism: The

R binding site is a deep, hydrophobic pocket that stabilizes cations. It specifically accommodates bulky amines (e.g., Fenpropimorph analogs).

- Observation: Replacing

  -Me with

  -tBu often increases affinity and selectivity.

- Reasoning: The hydrophobic pocket provides a high entropic reward for burying the greasy tert-butyl group (displacement of "high-energy" water).

Representative SAR Profile (

R Target):

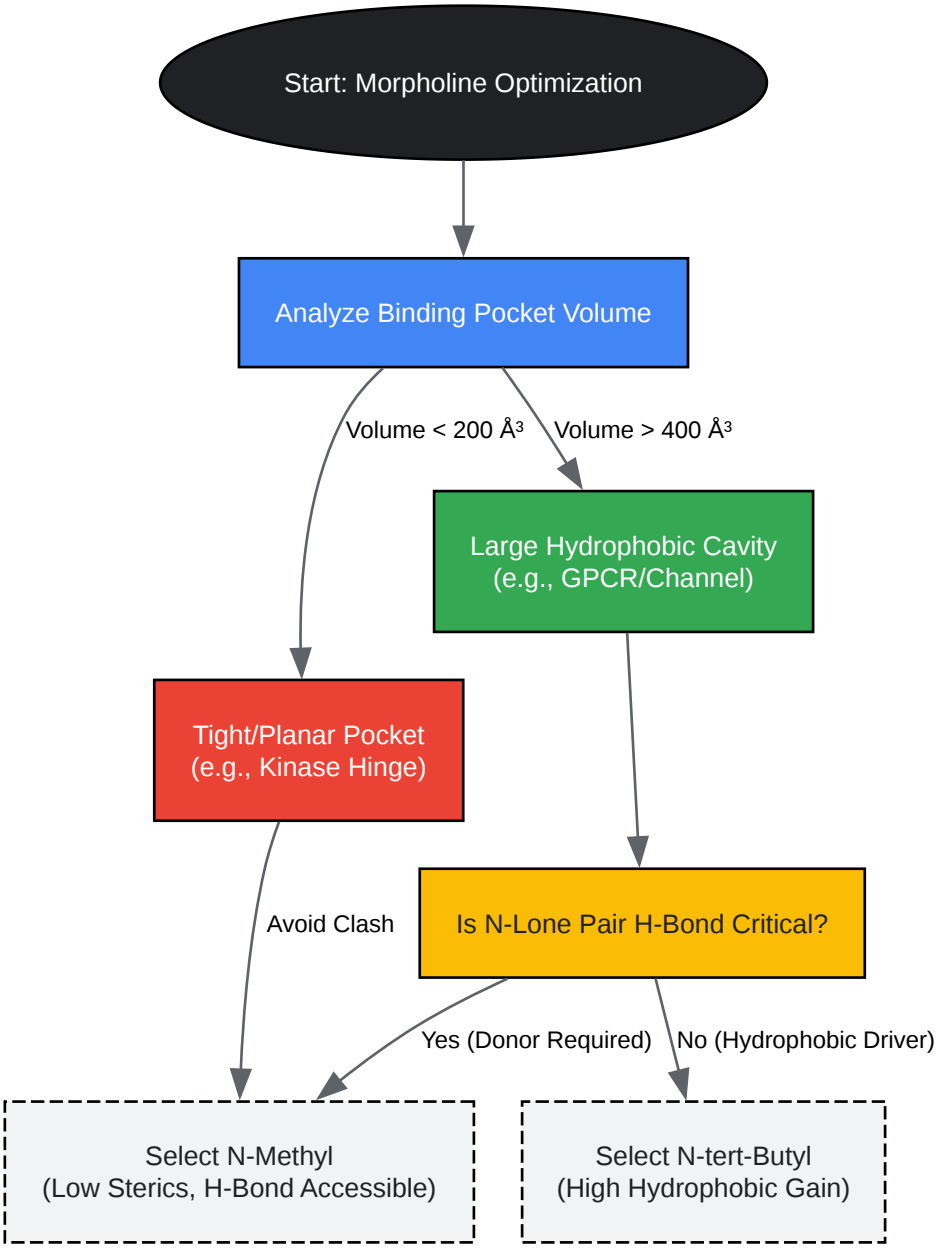
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Compound Variant	(nM)	Selectivity (vs)	Mechanism
-Methyl	120 nM	5-fold	Weak hydrophobic contact.
-tert-Butyl	8 nM	150-fold	Optimized hydrophobic fill; "Lock and Key" fit.

Decision Logic: When to Deploy Which?

The following logic flow illustrates the decision process for a medicinal chemist.

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Figure 1: Strategic decision tree for N-substituent selection based on protein structural biology.

Experimental Protocols

To validate these differences experimentally, standard IC50 assays are insufficient because they do not reveal the thermodynamic drivers (enthalpy vs. entropy).

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Protocol A: Thermodynamic Profiling via Isothermal Titration Calorimetry (ITC)

Objective: Determine if the binding is Enthalpy-driven (

-Me, H-bonds) or Entropy-driven (

-tBu, Hydrophobic effect).

Materials:

- Instrument: MicroCal PEAQ-ITC or equivalent.
- Ligand: 100-200

  M solution of Morpholine analog in dialysis buffer.
- Protein: 10-20

  M purified target protein.

Step-by-Step Workflow:

- Buffer Matching: Dialyze protein and dissolve ligand in the exact same buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 7.4, 1% DMSO) to prevent heat of dilution artifacts.
- Degassing: Degas both solutions for 10 minutes to prevent bubble formation in the cell.
- Titration Setup:
  - Cell: Protein solution.
  - Syringe: Ligand solution.[3]
  - Injection Profile: 1 x 0.4

    L (dummy injection), followed by 18 x 2.0

    L injections.

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- Spacing: 150 seconds between injections to allow return to baseline.

- Data Analysis:
  - Fit data to a "One Set of Sites" model.
  - Output:

    ,

    (Enthalpy), and

    (Entropy).

Expected Outcome:

- -Methyl: High negative

  (strong H-bonds), moderate

  .

- -tert-Butyl: Lower negative

  , but high positive

  (favorable entropy from water displacement).

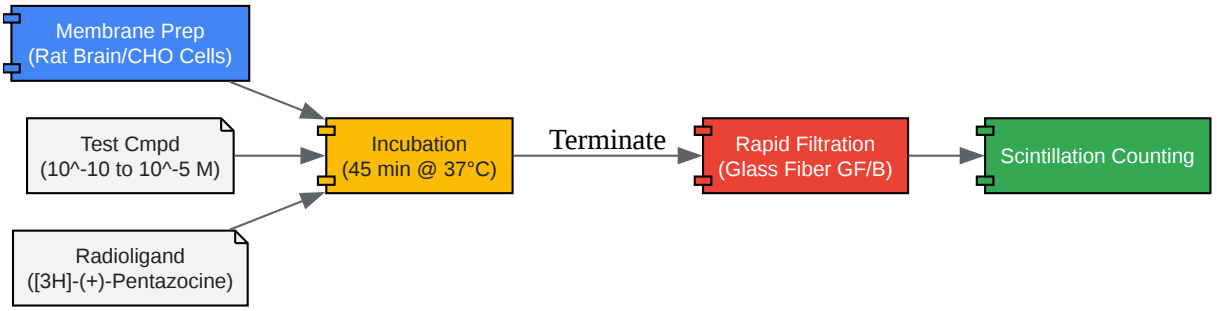
Protocol B: Competitive Radioligand Binding (Sigma Receptor Focus)

Objective: Compare

values in a membrane-bound system.

Workflow Visualization:

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Figure 2: Workflow for competitive binding assay to determine Ki values.

- Preparation: Homogenize tissues (e.g., guinea pig brain for

) or transfected CHO cells.
- Radioligand: Use

  -pentazocine (highly selective for

).
- Competition: Incubate membranes with fixed radioligand (~2 nM) and increasing concentrations of

  -Me or

  -tBu morpholine analogs (

  M to

  M).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (reduces non-specific binding of lipophilic amines).
- Calculation: Derive

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and convert to

using the Cheng-Prusoff equation:

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